

Platinum Disulfide: A Comprehensive Technical Guide to its Fundamental Properties

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Compound of Interest

Compound Name: *Platinum disulfide*

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Introduction

Platinum disulfide (PtS₂), a member of the Group 10 transition metal dichalcogenides (TMDs), is a layered inorganic compound that has garnered significant attention for its unique electronic and optical properties.[1] As a semiconductor with a tunable bandgap dependent on its layer thickness, PtS₂ presents considerable potential for applications in nanoelectronics, optoelectronics, and catalysis.[2] This technical guide provides an in-depth overview of the core fundamental properties of **platinum disulfide**, detailed experimental protocols for its synthesis and characterization, and visual representations of key processes and potential applications.

Core Fundamental Properties

Platinum disulfide is a black, crystalline solid that is insoluble in all common solvents.[1][3] It adopts the cadmium iodide (CdI₂) crystal structure, where layers of octahedrally coordinated platinum atoms are sandwiched between two layers of sulfur atoms. These layers are held together by weak van der Waals forces, allowing for exfoliation into thinner two-dimensional sheets.

Quantitative Data Summary

The following tables summarize the key quantitative properties of **platinum disulfide**, including general, electronic, optical, thermal, and mechanical characteristics.

Table 1: General and Crystallographic Properties of PtS₂

Property	Value	References
Chemical Formula	PtS ₂	[3]
Molar Mass	259.204 g/mol	[4]
Appearance	Black crystalline solid	[3][4]
Density	7.850 - 7.9 g/cm ³	[4][5]
Crystal Structure	Trigonal (CdI ₂ type)	[1][5]
Space Group	P-3m1 (No. 164)	[6]
Lattice Constants (Bulk)	a = 3.54 Å, c = 5.04 Å	[6]
Melting Point	225-250°C (decomposes)	[4][5]

Table 2: Electronic and Optical Properties of PtS₂

Property	Value	Notes	References
Bandgap (Indirect)	Monolayer: ~1.6 - 1.77 eV	Layer-dependent	[2]
	Bulk: ~0.25 eV		[2]
Carrier Mobility (Electron)	Monolayer: 72.16 cm ² /V·s	Theoretical	[6]
	Bulk: ~10 ³ cm ² /V·s		[2]
Carrier Mobility (Hole)	Monolayer: 200.52 cm ² /V·s	Theoretical	[6]
Refractive Index	Varies with wavelength		
Absorption Spectrum	Strong absorption in the visible and UV regions		

Table 3: Thermal and Mechanical Properties of PtS₂

Property	Value	Notes	References
Thermal Conductivity	Data not readily available		
Specific Heat Capacity	17.85 cal gfw ⁻¹ °K ⁻¹ (at 298.15 K)	[3]	
Young's Modulus (Monolayer)	82.124 N/m	Theoretical	[7]
Shear Modulus	Data not readily available		
Bulk Modulus	Data not readily available		
Poisson's Ratio (Monolayer)	0.268	Theoretical	[7]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **platinum disulfide** are crucial for reproducible research and development.

Synthesis of Platinum Disulfide

1. Chemical Vapor Deposition (CVD)

Chemical Vapor Deposition is a widely used method for synthesizing high-quality, large-area thin films of PtS₂.

- **Precursor Materials:** Platinum (Pt) foil or a pre-deposited thin film of Pt on a substrate (e.g., SiO₂/Si), and sulfur (S) powder.
- **Apparatus:** A two-zone tube furnace, a quartz tube, a substrate holder, and a vacuum system.

- Methodology:
 - The substrate with the platinum source is placed in the high-temperature zone of the furnace, while the sulfur powder is placed in the low-temperature zone upstream.
 - The quartz tube is evacuated to a base pressure and then purged with an inert carrier gas, such as argon (Ar).
 - The furnace is heated to the desired reaction temperatures. The sulfur zone is typically heated to a lower temperature to control the sulfur vapor pressure, while the substrate zone is heated to a higher temperature to facilitate the reaction between platinum and sulfur vapor.
 - The sulfur vapor is transported to the substrate by the carrier gas, where it reacts with the platinum to form a PtS₂ film.
 - After the growth period, the furnace is cooled down to room temperature under the inert gas flow.

2. Thermally Assisted Conversion (TAC)

The Thermally Assisted Conversion method is another effective technique for producing large-area PtS₂ films.

- Precursor Materials: A thin film of platinum deposited on a substrate and solid sulfur.
- Apparatus: A tube furnace and a crucible for the sulfur.
- Methodology:
 - A thin film of platinum is deposited onto a chosen substrate using techniques like sputtering or electron-beam evaporation.
 - The Pt-coated substrate and a crucible containing sulfur powder are placed in a tube furnace.
 - The furnace is heated to a specific temperature in an inert atmosphere (e.g., argon).

- The sulfur evaporates and reacts with the platinum film, converting it into a **platinum disulfide** film.
- The thickness of the resulting PtS₂ film can be controlled by the initial thickness of the platinum film.

Characterization Techniques

1. Raman Spectroscopy

Raman spectroscopy is a non-destructive technique used to identify the vibrational modes of a material, providing a fingerprint for PtS₂.

- Apparatus: A Raman spectrometer equipped with a laser excitation source (e.g., 532 nm), a microscope, and a detector.
- Methodology:
 - The PtS₂ sample is placed under the microscope objective.
 - The laser is focused onto the sample surface.
 - The scattered light is collected and directed to the spectrometer.
 - The Raman spectrum of PtS₂ is recorded, which typically shows characteristic peaks corresponding to the in-plane (E_{2g}) and out-of-plane (A_{1g}) vibrational modes. The positions and intensities of these peaks can be used to confirm the presence and quality of the PtS₂.

2. X-ray Photoelectron Spectroscopy (XPS)

XPS is a surface-sensitive quantitative spectroscopic technique that measures the elemental composition, empirical formula, chemical state, and electronic state of the elements within a material.

- Apparatus: An XPS system with an X-ray source (e.g., Al K α or Mg K α) and an electron energy analyzer.

- Methodology:
 - The PtS_2 sample is placed in an ultra-high vacuum chamber.
 - The sample is irradiated with a monochromatic X-ray beam, causing the emission of core-level electrons.
 - The kinetic energy of the emitted photoelectrons is measured by the electron energy analyzer.
 - The binding energy of the electrons is calculated, which is characteristic of each element and its chemical state. For PtS_2 , XPS spectra will show peaks corresponding to the Pt 4f and S 2p core levels, which can be used to confirm the stoichiometry and chemical bonding.

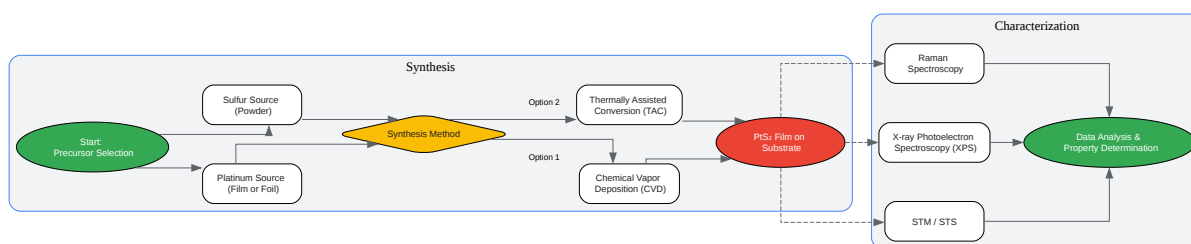
3. Scanning Tunneling Microscopy (STM) and Spectroscopy (STS)

STM provides real-space images of surfaces at the atomic level, while STS provides information about the local density of electronic states.

- Apparatus: A scanning tunneling microscope in an ultra-high vacuum and low-temperature environment.
- Methodology:
 - A sharp metallic tip is brought very close to the surface of the conductive PtS_2 sample.
 - A bias voltage is applied between the tip and the sample, resulting in a quantum mechanical tunneling current.
 - For STM imaging, the tip is scanned across the surface, and the tunneling current is kept constant by adjusting the tip-sample distance. This provides a topographic map of the surface with atomic resolution.
 - For STS, the tip is held at a fixed position, and the bias voltage is swept while measuring the tunneling current. The derivative of the current with respect to the voltage (dI/dV) is proportional to the local density of states, allowing for the determination of the bandgap.

Visualizations

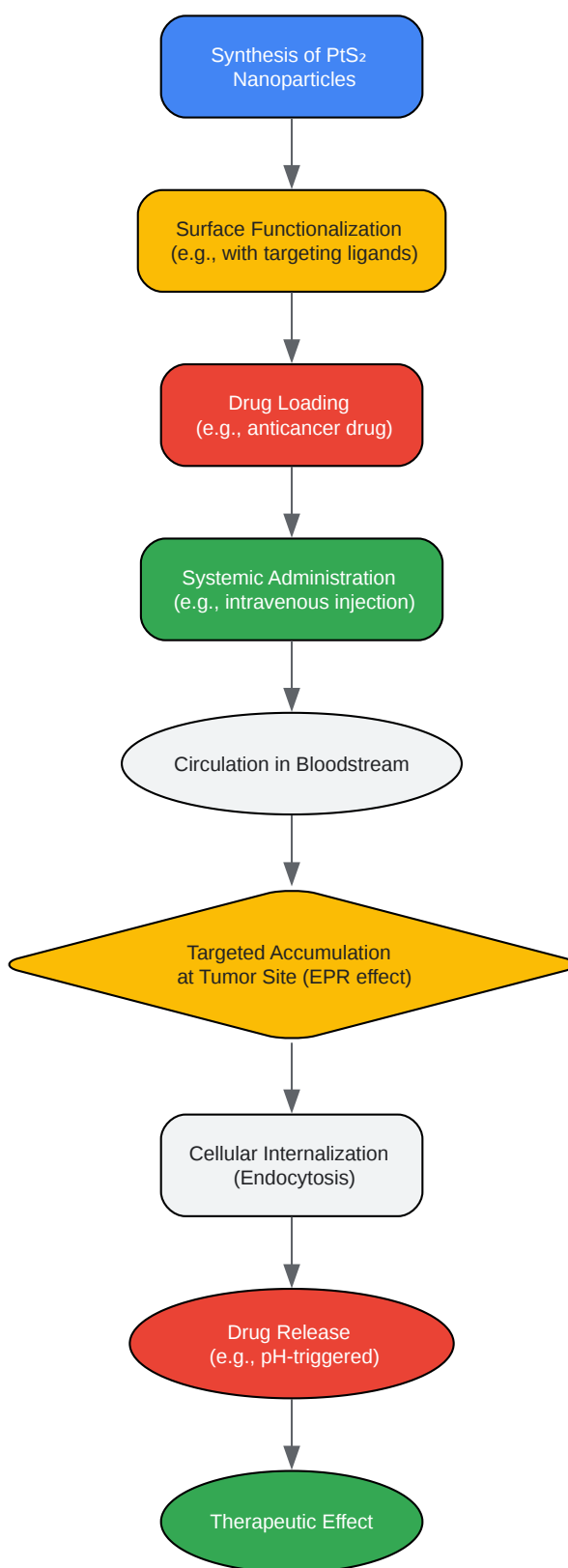
Synthesis and Characterization Workflow



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Caption: Workflow for the synthesis and characterization of **platinum disulfide** films.

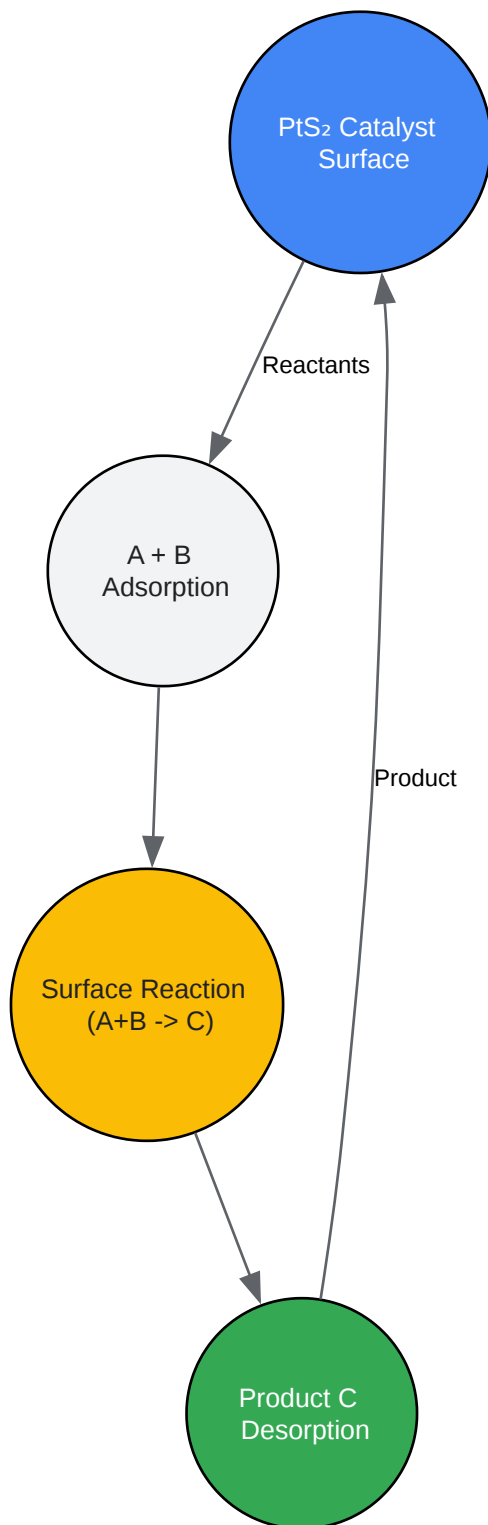
Hypothetical PtS₂ Nanoparticle Drug Delivery Workflow



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Caption: A logical workflow for a hypothetical PtS₂ nanoparticle-based drug delivery system.

General Catalytic Cycle Involving a PtS₂ Surface



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Caption: A generalized diagram of a catalytic cycle on a **platinum disulfide** surface.

Conclusion

Platinum disulfide is a promising two-dimensional material with a rich set of fundamental properties that make it a compelling candidate for a variety of advanced applications. Its layer-dependent electronic structure, combined with its chemical stability, opens up avenues for the development of novel electronic and optoelectronic devices. Furthermore, its potential as a catalyst and as a nanocarrier in drug delivery systems highlights its versatility. This guide provides a foundational understanding of PtS₂, offering researchers and professionals the necessary information to explore and harness its unique characteristics for future innovations. Further research into the experimental determination of its thermal and mechanical properties will be crucial for the full realization of its potential in practical applications.

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References

- 1. docs.materialsproject.org [docs.materialsproject.org]
- 2. researchgate.net [researchgate.net]
- 3. pubs.aip.org [pubs.aip.org]
- 4. The carrier mobility of monolayer and bulk GaS: from first-principles calculations - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 5. azom.com [azom.com]
- 6. arxiv.org [arxiv.org]
- 7. pubs.acs.org [pubs.acs.org]
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